

A Comprehensive Technical Guide to 4,6-dimethyl-1H-indole-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,6-dimethyl-1H-indole-2-carboxylic Acid

Cat. No.: B1306672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,6-dimethyl-1H-indole-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its physicochemical properties, spectroscopic data, and relevant experimental protocols.

Physicochemical Properties

4,6-dimethyl-1H-indole-2-carboxylic acid is a derivative of indole, a prominent scaffold in numerous biologically active compounds. The addition of methyl groups and a carboxylic acid moiety significantly influences its chemical characteristics.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₂	PubChemLite[1], Angene[2]
Molecular Weight	189.21 g/mol	PubChem[3]
Monoisotopic Mass	189.07898 Da	PubChemLite[1]
CAS Number	383132-27-2	ChemicalBook[4], 2a biotech[5]

Spectroscopic and Analytical Data

The structural characterization of **4,6-dimethyl-1H-indole-2-carboxylic acid** relies on various spectroscopic techniques. Below are the predicted and experimental data crucial for its identification and quality control.

Data Type	Description
SMILES	<chem>CC1=CC(=C2C=C(NC2=C1)C(=O)O)C</chem>
InChI	InChI=1S/C11H11NO2/c1-6-3-7(2)8-5-10(11(13)14)12-9(8)4-6/h3-5,12H,1-2H3,(H,13,14)
Predicted XLogP3	2.6
Predicted Collision Cross Section (CCS) values (Å²)	[M+H] ⁺ : 138.6, [M+Na] ⁺ : 149.5, [M-H] ⁻ : 140.5

Experimental Protocols

The synthesis of indole-2-carboxylic acids can be achieved through various established methods. A common and effective approach is the Reissert indole synthesis.

Representative Synthesis of a Dimethyl-1H-indole-2-carboxylic Acid Derivative:

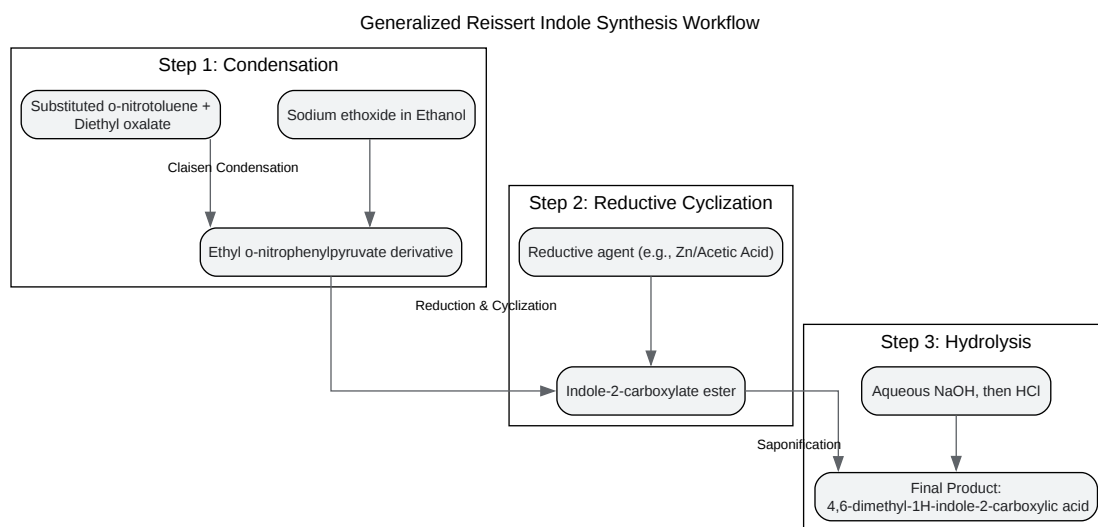
Objective: To synthesize a dimethyl-substituted indole-2-carboxylic acid via the Reissert reaction, followed by hydrolysis.

Materials:

- Substituted o-nitrotoluene
- Diethyl oxalate
- Sodium ethoxide
- Ethanol

- Hydrochloric acid
- Sodium hydroxide
- Diethyl ether
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography columns)

Workflow Diagram:



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Caption: Generalized Reissert Indole Synthesis Workflow.

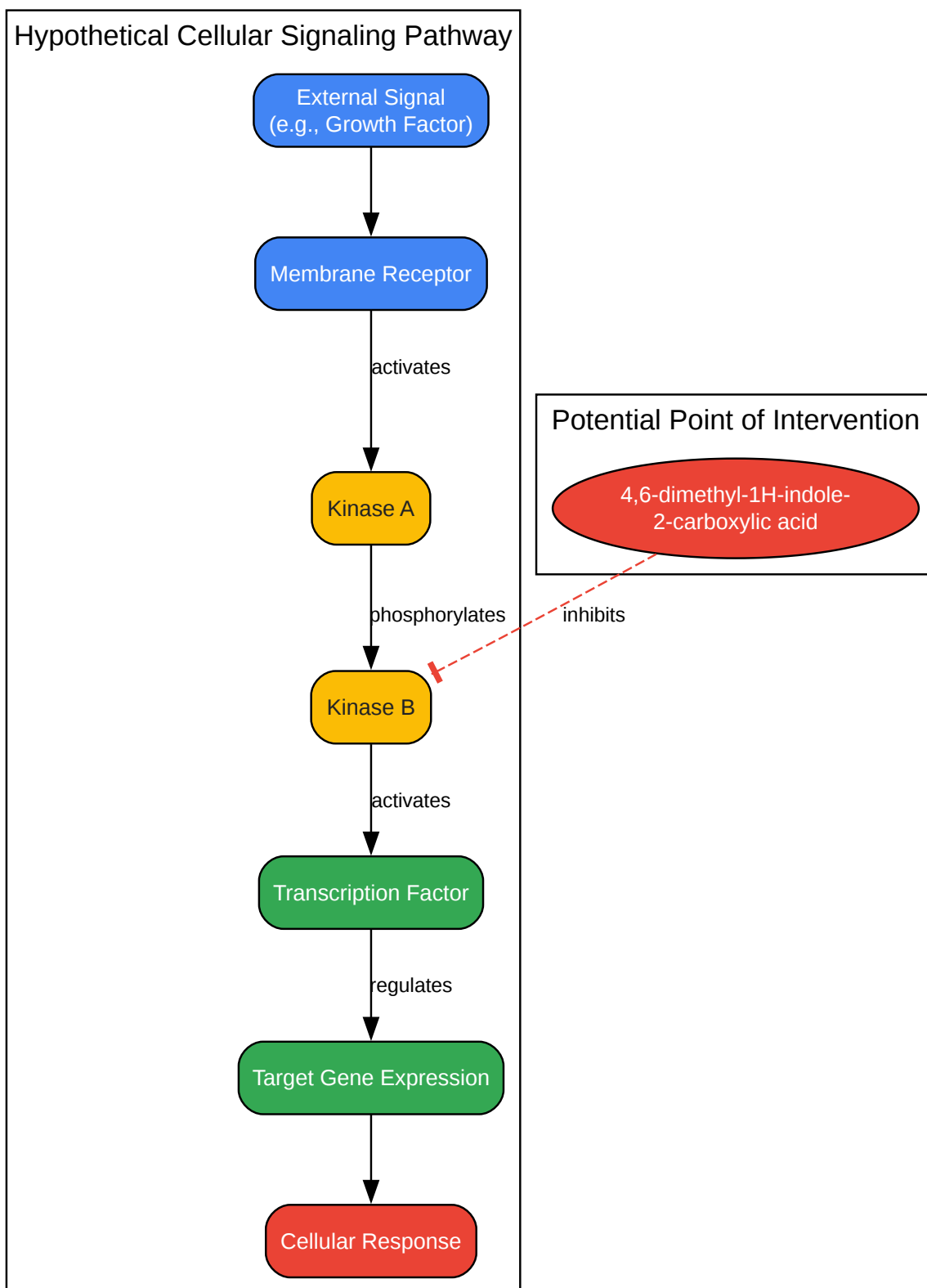
Procedure:

- **Condensation:** In a round-bottom flask, dissolve the substituted o-nitrotoluene in absolute ethanol. Add diethyl oxalate and a solution of sodium ethoxide in ethanol. The mixture is stirred at room temperature until the reaction is complete (monitored by TLC).
- **Work-up and Isolation:** The reaction mixture is poured into ice-water and acidified with dilute HCl. The precipitated product, an ethyl o-nitrophenylpyruvate derivative, is filtered, washed with water, and dried.
- **Reductive Cyclization:** The intermediate is reduced using a suitable reducing agent, such as zinc dust in acetic acid or catalytic hydrogenation. This step leads to the formation of the corresponding indole-2-carboxylate ester.
- **Hydrolysis:** The crude ester is then saponified by refluxing with aqueous sodium hydroxide. After cooling, the solution is acidified with HCl to precipitate the final product, **4,6-dimethyl-1H-indole-2-carboxylic acid**.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure carboxylic acid.

Potential Signaling Pathway Involvement

Indole derivatives are known to interact with a variety of biological targets. For instance, some indole-based molecules act as agonists or antagonists of nuclear receptors or interfere with protein-protein interactions in signaling cascades.

Hypothetical Signaling Pathway Interaction:



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Caption: Hypothetical inhibition of a kinase cascade.

This diagram illustrates a potential mechanism where an indole-carboxylic acid derivative could inhibit a specific kinase in a signaling pathway, thereby modulating gene expression and cellular responses. Such interactions are a key focus in drug discovery programs targeting cancer and inflammatory diseases.

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References

- 1. PubChemLite - 4,6-dimethyl-1h-indole-2-carboxylic acid (C11H11NO2) [pubchemlite.lcsb.uni.lu]
- 2. 4,6-Dimethyl-1H-indole-2-carboxylic acid | CAS 383132-27-2 | Angene International Limited | 製品詳細 [tci-chemical-trading.com]
- 3. 4,7-dimethyl-1H-indole-2-carboxylic Acid | C11H11NO2 | CID 4646691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4,6-DIMETHYL-1H-INDOLE-2-CARBOXYLIC ACID | 383132-27-2 [chemicalbook.com]
- 5. 2abiotech.net [2abiotech.net]
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